



Technical Support Center: Managing Titanium(IV) Iodide (TiI4) Reactivity

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Compound of Interest		
Compound Name:	Titanium(IV) iodide	
Cat. No.:	B1583315	Get Quote

This guide provides researchers, scientists, and drug development professionals with essential information for safely handling **Titanium(IV)** iodide (Til4) and troubleshooting common issues related to its high reactivity with moisture and air.

Frequently Asked Questions (FAQs)

Q1: What is Titanium(IV) iodide (Til4) and what are its key properties?

Titanium(IV) iodide, or titanium tetraiodide, is an inorganic compound with the formula TiI4.[1] It is a dark brown to black volatile solid composed of individual tetrahedral molecules.[1][2] TiI4 is a crucial intermediate in the van Arkel–de Boer process for purifying titanium metal and serves as a catalyst or reagent in organic synthesis.[1][3] Due to strong intermolecular van der Waals forces, it has a relatively high melting point compared to other titanium tetrahalides.[1]

Q2: Why is Til4 highly reactive with moisture and air?

Til4 is extremely sensitive to moisture.[4][5] It undergoes rapid and violent hydrolysis in the presence of water to form titanium dioxide (TiO2) and hydrogen iodide (HI).[1][2] The titanium center is a strong Lewis acid, making it susceptible to attack by Lewis bases like water.[3] The compound is also classified as air-sensitive, meaning it can react with components of the atmosphere, leading to degradation.[5]

Q3: What are the primary decomposition products when Til4 is exposed to moisture?







Upon contact with water, Til4 hydrolyzes. The primary products of this reaction are solid titanium dioxide (TiO2) and corrosive hydrogen iodide (HI), which is often observed as a vapor.

[2] The reaction is: Til4(s) + 2H2O(l) → TiO2(s) + 4HI(g)

Q4: What are the main safety hazards associated with handling Til4?

Til4 is classified as a corrosive material that can cause severe skin burns and eye damage upon contact.[1][4][6] Inhalation of its dust or vapors is extremely destructive to the mucous membranes and upper respiratory tract.[7] The release of hydrogen iodide and iodine vapors during decomposition also presents a significant hazard.[2] Therefore, handling requires stringent safety measures, including the use of personal protective equipment (PPE) and engineering controls like a fume hood or glovebox.[7][8]

Q5: What are the correct procedures for storing Til4?

To prevent degradation, Til4 must be stored in a cool, dry, and well-ventilated area under a dry inert atmosphere, such as nitrogen or argon.[2][5][7] The container should be tightly sealed and stored away from moisture, water, strong bases, and oxidizing agents.[7][8]

Quantitative Data: Properties of Titanium(IV) Iodide

The physical and chemical properties of Til4 are summarized below for quick reference.



Property	Value	Reference
Chemical Formula	Til4	[1]
Molar Mass	555.485 g/mol	[1]
Appearance	Dark brown to black solid; red- brown crystals	[1][2][3]
Melting Point	150 °C (302 °F; 423 K)	[1][3]
Boiling Point	377 °C (711 °F; 650 K)	[1][3]
Density	4.3 g/cm ³	[1][3]
Crystal Structure	Cubic	[1]
Coordination Geometry	Tetrahedral	[1][9]
Solubility	Soluble in CH2Cl2, CHCl3, CS2; Hydrolyzes in water	[1][2][3]

Troubleshooting Guide

This section addresses specific issues that may arise during experiments involving Til4.

Issue 1: The Til4 solid has changed color from dark brown/black to a whitish or yellowish powder.

- Potential Cause: Accidental exposure to moisture and air. The color change indicates hydrolysis and oxidation, forming titanium dioxide (TiO2) and other byproducts.[2][10]
- Solution:
 - Discard the contaminated reagent following appropriate hazardous waste disposal protocols.[4] Using compromised Til4 will lead to inconsistent and failed experiments.
 - Review your handling and storage procedures. Ensure that the container is properly sealed and always handled under a robust inert atmosphere.[5][8]



 For future use, consider transferring the reagent inside a glovebox to smaller, single-use vials to minimize exposure of the bulk material.

Issue 2: A reaction involving Til4 has a very low or zero yield.

- Potential Cause 1: Inactivation of Til4 due to contamination with water or oxygen in the reaction setup.
- Solution 1:
 - Ensure all glassware is rigorously flame-dried or oven-dried immediately before use to remove adsorbed moisture.[11]
 - Thoroughly dry and de-gas all solvents and reagents.
 - Use established inert atmosphere techniques, such as Schlenk lines or a glovebox, to maintain an oxygen- and moisture-free environment throughout the experiment.[12]
- Potential Cause 2: The reagent was already degraded upon arrival or from previous use.
- Solution 2:
 - If possible, test a small amount of the Til4 in a known, reliable reaction to verify its activity.
 - If the reagent is old or has been opened multiple times, it is best to purchase a new batch.

Issue 3: Fumes are observed when weighing or transferring Til4.

- Potential Cause: The Til4 is reacting with ambient moisture, releasing hydrogen iodide (HI)
 gas and possibly iodine vapors.[2] This is a sign of active decomposition.
- Solution:
 - Immediately cease the operation.
 - Ensure the procedure is being performed within a properly functioning fume hood or, preferably, a glovebox with an inert atmosphere.[8]



- Review your PPE. Chemical safety goggles, a face shield, and corrosion-resistant gloves (nitrile or neoprene) are mandatory.[7][8]
- All transfers of Til4 should be planned to be as quick as possible if a glovebox is not available, and should always be done under a positive pressure of inert gas.

Issue 4: The reaction mixture becomes cloudy or forms a white/yellow precipitate immediately after adding Til4.

- Potential Cause: This is a strong indication of moisture contamination in the solvent or on the glassware. The precipitate is likely titanium dioxide (TiO2).[2]
- Solution:
 - The experiment is likely compromised. Stop the reaction and clean the apparatus.
 - Before re-attempting the experiment, re-purify and dry the solvent. Ensure any other liquid reagents are also anhydrous.
 - Verify that your inert atmosphere setup is functioning correctly and is free of leaks. A
 positive pressure of inert gas should be maintained at all times.[12]

Experimental Protocols

Protocol 1: Handling and Dispensing Til4 Using a Schlenk Line

This protocol outlines the standard procedure for safely handling Til4 in a moisture- and air-free environment.

Materials:

- Two-neck round-bottom flask, flame-dried
- · Schlenk line with dual vacuum/inert gas manifold
- Septa, glass stoppers, and cannulation needles
- Anhydrous solvent



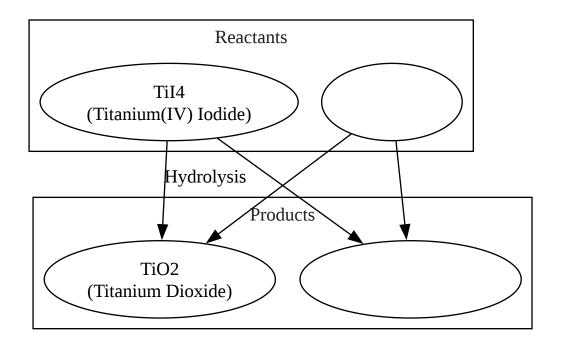
- Syringes and needles, oven-dried
- Container of Til4

Procedure:

- System Preparation: Assemble and flame-dry all glassware under vacuum. Allow to cool to room temperature under a positive pressure of inert gas (e.g., Argon).
- Reagent Transfer:
 - Briefly switch the flask's inert gas flow to a high positive pressure.
 - Quickly remove a glass stopper and add the required amount of Til4 solid against the
 positive outflow of inert gas. This is best done in a glovebox if available. If not, minimize
 exposure time to less than a few seconds.
 - Immediately re-seal the flask.
- Purging: Gently evacuate the flask on the Schlenk line and backfill with inert gas. Repeat this
 vacuum-backfill cycle three times to remove any air that entered during the transfer.[12]
- Solvent Addition: Add anhydrous solvent to the flask via a dry syringe or cannula.
- Reaction: Proceed with the addition of other reagents as required by your specific
 experimental procedure, maintaining a positive inert gas pressure throughout. The flask can
 be heated or cooled as necessary while connected to the Schlenk line bubbler system.

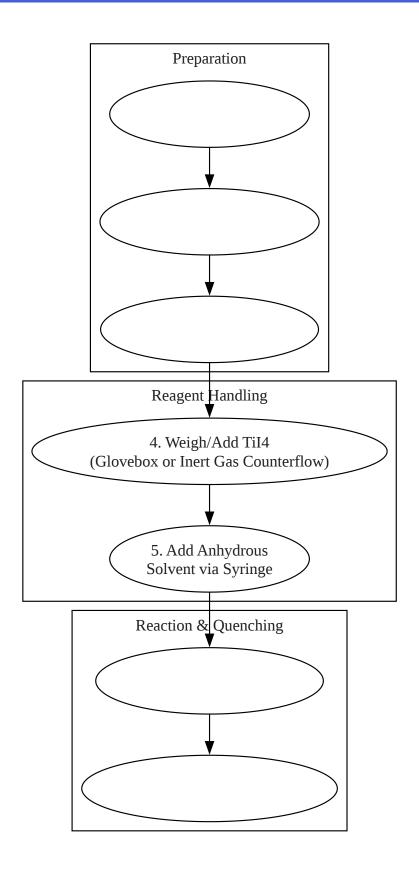
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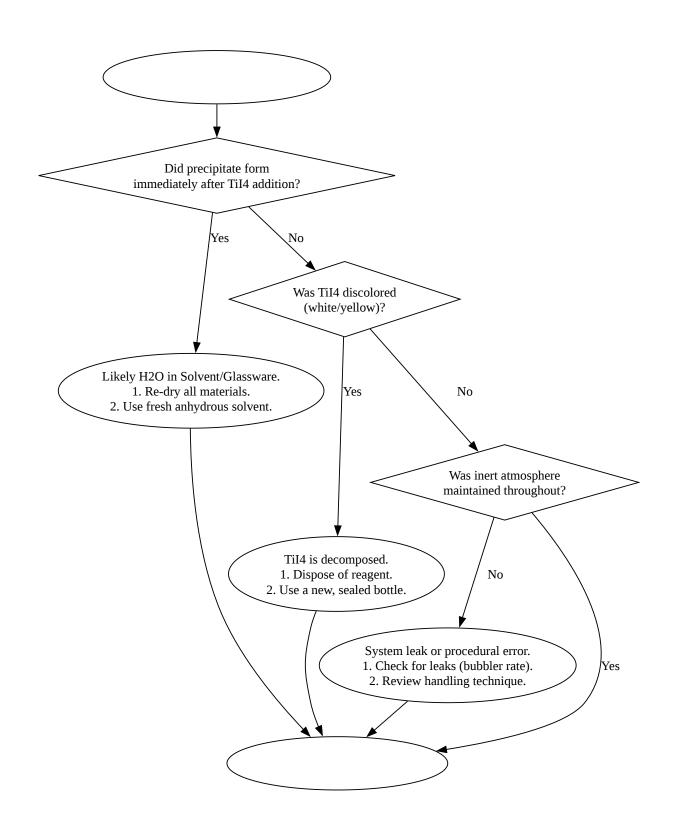
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